

(S)-1-Boc-3-isobutyl-piperazine molecular weight and formula

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Compound of Interest

Compound Name: (S)-1-Boc-3-isobutyl-piperazine

Cat. No.: B1343948

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Core Chemical Data for (S)-1-Boc-3-isobutyl-piperazine

(S)-1-Boc-3-isobutyl-piperazine, a substituted piperazine derivative, is a chiral building block utilized in the synthesis of various pharmaceutical compounds. This document outlines its fundamental chemical properties.

Physicochemical Properties

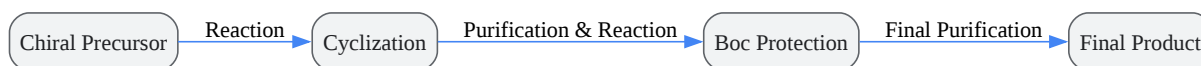
The essential physicochemical characteristics of **(S)-1-Boc-3-isobutyl-piperazine** are summarized below.

Property	Value
Molecular Formula	C ₁₃ H ₂₆ N ₂ O ₂ [1] [2]
Molecular Weight	242.35774 g/mol [1] [2]

Conceptual Synthesis Workflow

The synthesis of chiral piperazine derivatives such as **(S)-1-Boc-3-isobutyl-piperazine** often involves a multi-step process. A generalized workflow for such a synthesis is depicted below. This process typically starts from a chiral precursor, followed by cyclization to form the

piperazine ring, and subsequent protection of one of the amine groups with a tert-butoxycarbonyl (Boc) group.



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Caption: Generalized synthetic workflow for chiral Boc-protected piperazines.

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References

- 1. (S)-1-Boc-3-isobutyl-piperazine CAS#: [\[amp.chemicalbook.com\]](https://www.chemicalbook.com)
- 2. (S)-1-Boc-3-isobutyl-piperazine CAS#: [\[chemicalbook.com\]](https://www.chemicalbook.com)
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